

Safe Disposal of Parsaclisib: A Procedural Guide for Laboratory Professionals

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This guide provides essential safety and logistical information for the proper disposal of **Parsaclisib** (INCB050465), a potent and selective PI3K δ inhibitor used in research settings. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Parsaclisib is an investigational agent intended for research into relapsed or refractory B-cell malignancies.[1][2] While a Safety Data Sheet (SDS) for the pure compound may not classify it as hazardous under the Globally Harmonized System (GHS), its mechanism of action as an antineoplastic agent warrants handling it with precautions similar to those for cytotoxic drugs.[3] [4]

Chemical and Physical Properties

A summary of key physical and chemical properties of **Parsaclisib** relevant to its handling and disposal is provided below.



Property	Data
Synonyms	INCB 050465, IBI-376
CAS Number	1426698-88-5
Flammability	Product is not flammable
Flash Point	Not applicable
Solubility in Water	Not determined
Decomposition Temp.	Not determined
Hazard Classification	Not classified according to GHS[3]

Disposal Protocol for Parsaclisib Waste

The following step-by-step protocol outlines the recommended procedure for disposing of **Parsaclisib** waste, including pure compound, contaminated labware, and personal protective equipment (PPE). This protocol is based on general guidelines for cytotoxic and chemical waste disposal to ensure a high level of safety.[4][5][6]

- 1. Waste Segregation and Collection:
- Identify Waste Streams: All materials that have come into contact with Parsaclisib must be considered contaminated. This includes:
 - Expired or unused Parsaclisib powder.
 - Contaminated sharps (needles, syringes, scalpels).
 - Contaminated labware (vials, pipette tips, flasks).
 - Contaminated PPE (gloves, lab coats, masks).
- Use Designated Containers:
 - Sharps Waste: Dispose of all contaminated sharps immediately into a designated, puncture-resistant sharps container labeled as "Cytotoxic Waste".[6]



- Solid Waste: Collect non-sharp contaminated items (e.g., gloves, vials, absorbent pads) in a dedicated, leak-proof container lined with a purple bag clearly marked with the cytotoxic symbol.[6][7]
- Liquid Waste: While Parsaclisib's aqueous solubility is not specified, any solutions containing it should be collected in a sealed, non-reactive waste container. Do not discharge to sewers or waterways.[3]

2. Packaging and Labeling:

- All waste containers must be securely sealed to prevent leakage.
- Label all containers clearly with "Cytotoxic Waste" and include information about the primary contents (Parsaclisib).
- Ensure labels are legible and securely attached to the container.

3. Storage:

- Store sealed cytotoxic waste containers in a designated, secure area away from general laboratory traffic.
- The storage area should be clearly marked with appropriate hazard symbols.

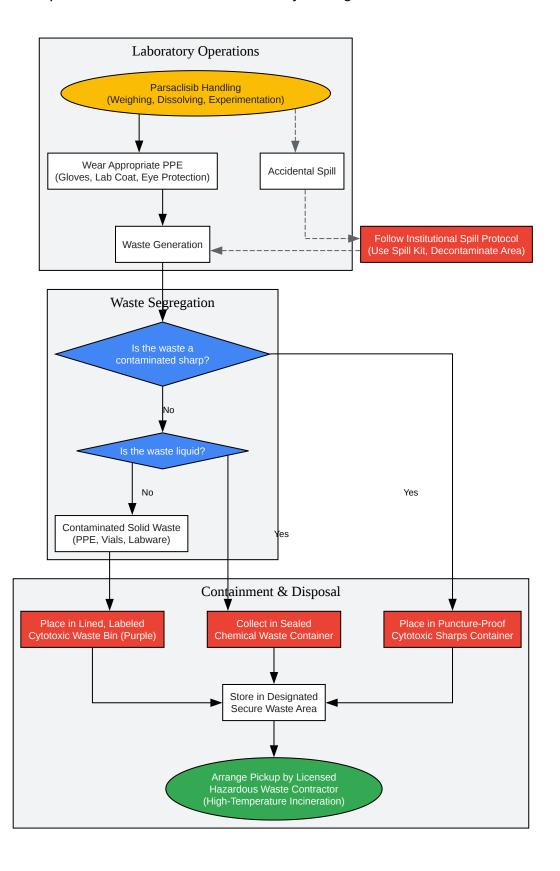
4. Final Disposal:

- Professional Disposal Service: The primary method for disposal of cytotoxic waste is hightemperature incineration through a licensed hazardous waste disposal service.[6] Do not dispose of Parsaclisib waste in general trash or through standard laboratory autoclaving.
- Institutional Guidelines: Always follow your institution's specific Environmental Health and Safety (EHS) guidelines for cytotoxic and chemical waste disposal.
- Regulatory Compliance: Ensure all disposal practices comply with local, state, and federal regulations for hazardous waste.

Experimental Workflow and Disposal Pathway



The following diagram illustrates the decision-making process and workflow for the safe handling and disposal of **Parsaclisib** in a laboratory setting.





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Caption: Workflow for the safe segregation and disposal of **Parsaclisib** waste.

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